

Application Notes and Protocols for a GSK2636771 Methyl-Based High-Throughput Screen

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Compound of Interest

Compound Name: GSK2636771 methyl

Cat. No.: B1507857

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Introduction

GSK2636771 is a potent and selective inhibitor of the p110 β catalytic subunit of phosphoinositide 3-kinase (PI3K β).^{[1][2]} The PI3K/Akt/mTOR signaling pathway is a critical regulator of cell growth, proliferation, survival, and metabolism, and its dysregulation is a hallmark of many cancers.^{[3][4][5][6]} GSK2636771 exerts its anti-neoplastic effects by inhibiting this pathway, leading to apoptosis and reduced tumor growth, particularly in cancers with a deficiency in the tumor suppressor PTEN.^{[7][8][9]}

Recent scientific evidence has illuminated significant crosstalk between the PI3K/Akt signaling cascade and the epigenetic machinery, specifically DNA methylation. The PI3K/Akt pathway has been shown to influence the expression and activity of DNA methyltransferases (DNMTs), the enzymes responsible for establishing and maintaining DNA methylation patterns.^{[1][2][10]} This intricate connection provides a novel opportunity to develop an indirect, methyl-based high-throughput screen (HTS) to identify and characterize inhibitors of the PI3K pathway, such as GSK2636771.

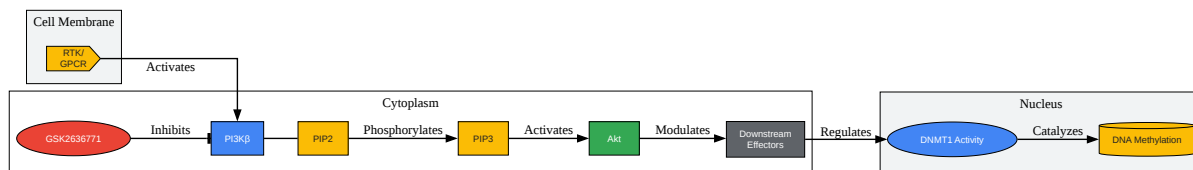
This application note details a robust, fluorescence-based high-throughput assay designed to screen for inhibitors of PI3K β by measuring the activity of DNA Methyltransferase 1 (DNMT1). The rationale for this indirect assay is based on the principle that inhibition of PI3K β by

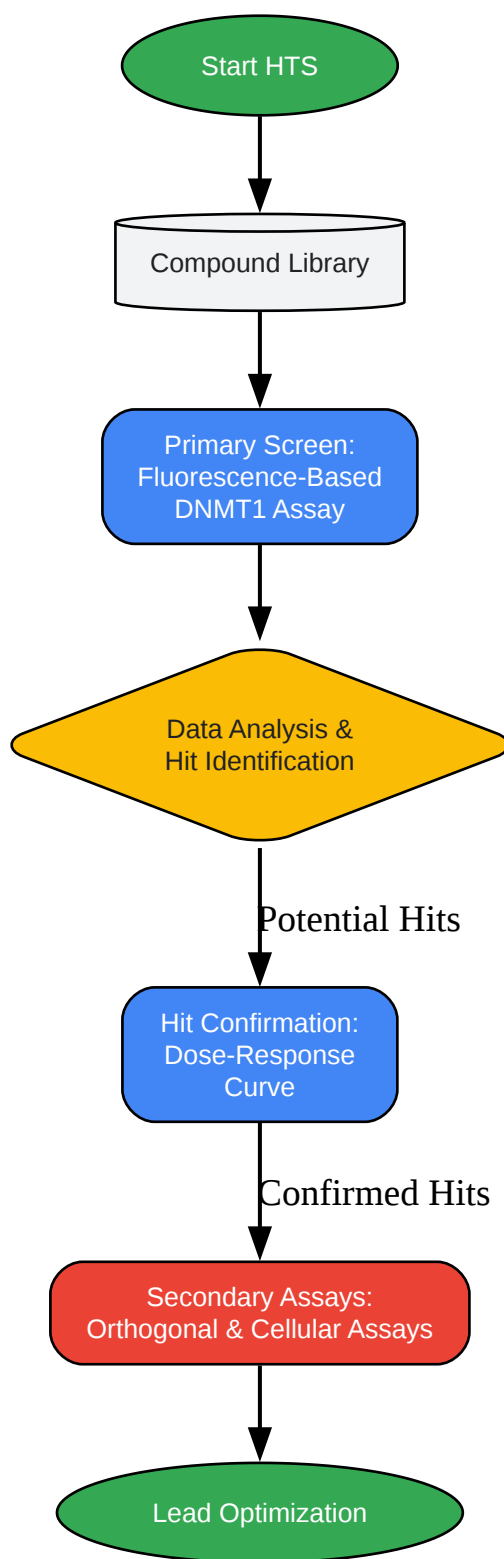
compounds like GSK2636771 will modulate downstream signaling to DNMT1, resulting in a measurable change in its enzymatic activity.

Signaling Pathway

The PI3K/Akt/mTOR pathway is initiated by the activation of receptor tyrosine kinases (RTKs) or G protein-coupled receptors (GPCRs), leading to the recruitment and activation of PI3K. PI3K then phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP3), a key second messenger. PIP3 recruits and activates downstream effectors, most notably the serine/threonine kinase Akt. Activated Akt proceeds to phosphorylate a multitude of downstream targets, including components of the mTOR pathway, to regulate diverse cellular functions.

The crosstalk with the DNA methylation machinery can occur at multiple levels. For instance, Akt can phosphorylate and regulate the activity of enzymes that, in turn, control the expression of DNMTs. Conversely, the methylation status of genes encoding components of the PI3K/Akt pathway can also influence the pathway's activity. In the context of this assay, we hypothesize that the inhibition of PI3K β by GSK2636771 will lead to a downstream alteration of DNMT1 activity.





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